

Application Notes and Protocols: Hydrothermal Synthesis of Trinickel Disulfide (Ni₃S₂) Nanoparticles

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Trinickel disulphide

Cat. No.: B081908

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the hydrothermal synthesis of trinickel disulfide (Ni₃S₂) nanoparticles, detailing experimental protocols and summarizing their applications in energy storage and catalysis. Additionally, we explore the potential for these nanoparticles in biomedical fields, a nascent area of research.

Introduction

Trinickel disulfide (Ni₃S₂), a p-type semiconductor, has garnered significant research interest due to its unique electronic properties, high theoretical capacitance, and excellent catalytic activity. The hydrothermal synthesis method offers a versatile and straightforward approach to produce Ni₃S₂ nanoparticles with controlled morphology and size, which are crucial for their performance in various applications. This document outlines detailed protocols for the synthesis of Ni₃S₂ nanoparticles and summarizes their performance in supercapacitors and electrocatalysis.

Hydrothermal Synthesis of Ni₃S₂ Nanoparticles: Protocols and Parameters

The hydrothermal method involves a chemical reaction in an aqueous solution above the boiling point of water, conducted in a sealed vessel called an autoclave. This technique allows

for the synthesis of crystalline materials with controlled morphology by tuning parameters such as temperature, reaction time, and precursor concentrations.

General Experimental Protocol

A typical hydrothermal synthesis of Ni₃S₂ nanoparticles involves the following steps:

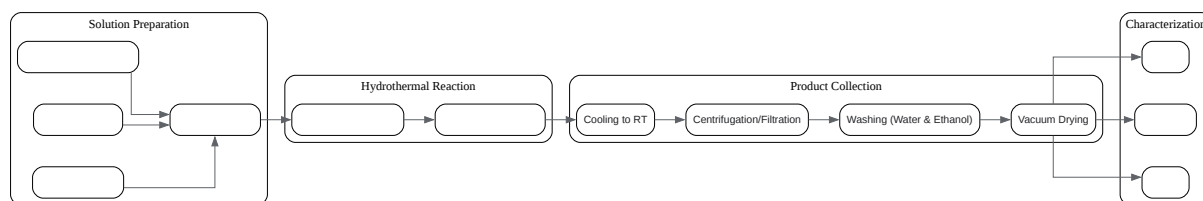
- **Precursor Solution Preparation:** A nickel source (e.g., nickel chloride hexahydrate, nickel nitrate hexahydrate, or nickel acetate tetrahydrate) and a sulfur source (e.g., thiourea, sodium thiosulfate, or L-cysteine) are dissolved in a solvent, which is typically deionized water or a mixture of water and other solvents like ethanol.
- **Hydrothermal Reaction:** The precursor solution is transferred to a Teflon-lined stainless-steel autoclave. The autoclave is then sealed and heated to a specific temperature (typically between 120°C and 200°C) for a set duration (ranging from a few hours to a full day).
- **Product Collection and Purification:** After the reaction, the autoclave is allowed to cool down to room temperature naturally. The resulting precipitate is collected by centrifugation or filtration, washed several times with deionized water and ethanol to remove any unreacted precursors and byproducts, and finally dried in a vacuum oven.

Key Synthesis Parameters and Their Effects

The morphology and properties of the synthesized Ni₃S₂ nanoparticles are highly dependent on the experimental conditions. The following table summarizes the effects of different synthesis parameters based on various studies.

Nickel Source	Sulfur Source	Temperature (°C)	Time (h)	Resulting Morphology	Reference
Ni(NO ₃) ₂ ·6H ₂ O	Thiourea	160	12	Nanoparticles	[1]
NiCl ₂ ·6H ₂ O	Thiourea	180	24	Nanosheets on graphene	[2]
Ni(CH ₃ COO) ₂ ·4H ₂ O	Na ₂ S ₂ O ₃ ·5H ₂ O	200	12	Nanobelts	[3]
Ni foam	Thiourea	160	18	Nanowires	[3]
Ni(NO ₃) ₂ ·6H ₂ O	L-cysteine	180	12	Microspheres	[1]

Experimental Workflow Diagram



[Click to download full resolution via product page](#)

A generalized workflow for the hydrothermal synthesis of Ni₃S₂ nanoparticles.

Applications of Ni₃S₂ Nanoparticles

Energy Storage: Supercapacitors

Ni₃S₂ nanoparticles are promising electrode materials for supercapacitors due to their high theoretical specific capacitance. Their performance is attributed to fast Faradaic redox reactions occurring at the electrode-electrolyte interface.

Performance Data of Ni₃S₂-based Supercapacitors

Electrode Material	Specific Capacitance (F/g)	Current Density (A/g)	Cycling Stability	Reference
Ni ₃ S ₂ Nanoparticles	2495	1	92.2% after 5000 cycles	[4]
Ni ₃ S ₂ /Graphene Nanosheets	1420	2	Stable over 2000 cycles	[2][5]
Ni(OH) ₂ /Ni ₃ S ₂ /Ni foam	2207	1	90.4% after 5000 cycles	[6]
Ni ₃ S ₂ Nanoparticles	911	0.5	-	[1]
Ni ₃ S ₂ /3D Graphene/Ni foam	2585	1	88.9% after 5000 cycles	[7]

Electrocatalysis

Ni₃S₂ nanoparticles have demonstrated excellent catalytic activity for both the hydrogen evolution reaction (HER) and the oxygen evolution reaction (OER), which are crucial for water splitting to produce hydrogen fuel.

Performance Data of Ni₃S₂-based Electrocatalysts

Reaction	Catalyst	Overpotential (mV) at 10 mA/cm ²	Tafel Slope (mV/dec)	Reference
HER	Ni ₃ S ₂ nanosheets on Ni foam	43	-	[8]
OER	Fe-doped Ni ₃ S ₂ on Ni foam	230 (at 100 mA/cm ²)	43	[5]
HER	Ni ₃ S ₂ particle-embedded nanotubes	87	-	[9]
OER	Ni ₃ S ₂ particle-embedded nanotubes	210	-	[9]
HER	Sn-doped Ni ₃ S ₂ on Ni foam	171 (at 100 mA/cm ²)	-	[10]

Potential Biomedical Applications and Future Outlook

While the primary applications of Ni₃S₂ nanoparticles have been in energy-related fields, their unique properties suggest potential for biomedical applications. However, this remains a largely unexplored area of research.

Drug Delivery and Cancer Therapy

Drawing parallels from other metal sulfide nanoparticles, Ni₃S₂ could potentially be explored for drug delivery and cancer therapy.[11] For instance, hollow mesoporous nickel sulfide (NiS) nanoparticles have been successfully utilized for the combinatorial photothermal-chemotherapy of cancer.[12][13] These NiS nanoparticles served as carriers for the chemotherapeutic drug doxorubicin and exhibited a good photothermal response, leading to stimulus-responsive drug release and effective tumor suppression.[12][13] Similar core-shell structures or functionalized Ni₃S₂ nanoparticles could be designed for targeted drug delivery and controlled release.

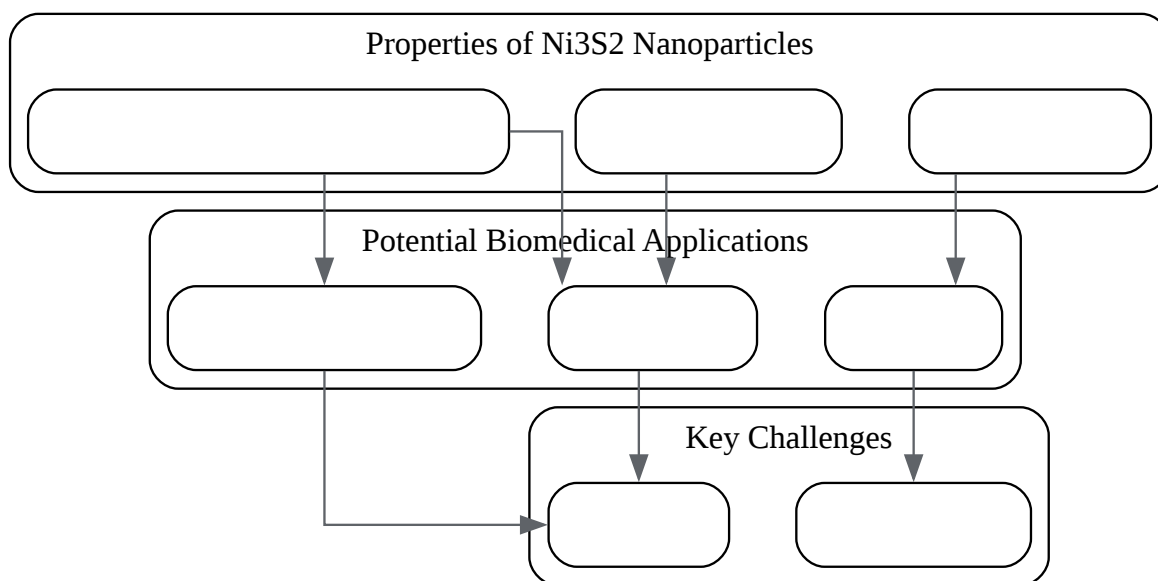
Biosensing

The catalytic properties of Ni₃S₂ nanoparticles could be harnessed for the development of electrochemical biosensors. Their ability to catalyze redox reactions could be used to detect biological molecules with high sensitivity.

Cytotoxicity and Biocompatibility

A critical consideration for any biomedical application is the material's toxicity. Studies on nickel-based nanoparticles have shown dose-dependent cytotoxicity.[14][15][16] The toxicity is often mediated by oxidative stress, leading to cell death.[15][16] Therefore, thorough investigation of the cytotoxicity and biocompatibility of Ni₃S₂ nanoparticles is a prerequisite for their use in drug development and other biomedical applications. Surface modification with biocompatible polymers like polyethylene glycol (PEG) could be a strategy to improve their biocompatibility.[12]

Logical Relationship for Biomedical Potential



[Click to download full resolution via product page](#)

The potential biomedical applications of Ni₃S₂ nanoparticles and associated challenges.

Conclusion

The hydrothermal synthesis of trinickel disulfide nanoparticles is a robust method for producing materials with significant potential in energy storage and electrocatalysis. The detailed protocols and performance data presented here provide a valuable resource for researchers in these fields. While the application of Ni₃S₂ nanoparticles in drug development is still in its infancy, the promising results from related nickel sulfide materials suggest a fertile ground for future research, contingent on addressing the critical challenges of cytotoxicity and biocompatibility.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. Hydrothermal synthesis of Ni₃S₂/graphene electrode and its application in a supercapacitor - RSC Advances (RSC Publishing) [pubs.rsc.org]
- 3. researchgate.net [researchgate.net]
- 4. Rational design of self-supported Ni₃S₂ nanoparticles as a battery type electrode material for high-voltage (1.8 V) symmetric supercapacitor applications - CrystEngComm (RSC Publishing) [pubs.rsc.org]
- 5. pubs.acs.org [pubs.acs.org]
- 6. mdpi.com [mdpi.com]
- 7. researchgate.net [researchgate.net]
- 8. Synthesis of Ni₃S₂ catalysts using various sulphur sources and their HER and OER performances - CrystEngComm (RSC Publishing) [pubs.rsc.org]
- 9. pubs.aip.org [pubs.aip.org]
- 10. mdpi.com [mdpi.com]
- 11. Metal Sulfide Semiconductor Nanomaterials and Polymer Microgels for Biomedical Applications - PMC [pmc.ncbi.nlm.nih.gov]

- 12. Facile synthesis of hollow mesoporous nickel sulfide nanoparticles for highly efficient combinatorial photothermal–chemotherapy of cancer - Journal of Materials Chemistry B (RSC Publishing) [pubs.rsc.org]
- 13. Facile synthesis of hollow mesoporous nickel sulfide nanoparticles for highly efficient combinatorial photothermal-chemotherapy of cancer. | Semantic Scholar [semanticscholar.org]
- 14. Nickel nanoparticle-induced dose-dependent cyto-genotoxicity in human breast carcinoma MCF-7 cells - PMC [pmc.ncbi.nlm.nih.gov]
- 15. Cytotoxicity of NiO and Ni(OH)₂ Nanoparticles Is Mediated by Oxidative Stress-Induced Cell Death and Suppression of Cell Proliferation - PMC [pmc.ncbi.nlm.nih.gov]
- 16. Cytotoxicity of NiO and Ni(OH)₂ Nanoparticles Is Mediated by Oxidative Stress-Induced Cell Death and Suppression of Cell Proliferation - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols: Hydrothermal Synthesis of Trinickel Disulfide (Ni₃S₂) Nanoparticles]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b081908#hydrothermal-synthesis-of-trinickel-disulphide-nanoparticles]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com